

# Dicloralurea: A Technical Overview of Chemical Properties and Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |              |
|----------------|--------------|
| Compound Name: | Dicloralurea |
| Cat. No.:      | B1670478     |

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## Abstract

**Dicloralurea**, also known as N,N'-bis(2,2,2-trichloro-1-hydroxyethyl)urea, is a chemical compound with limited publicly available scientific literature detailing its comprehensive chemical properties and stability. This technical guide synthesizes the currently accessible data from chemical suppliers and databases to provide a summary of its known characteristics. Due to the scarcity of in-depth research, this document will focus on presenting the available physical and chemical data and will highlight the gaps in the scientific understanding of this compound.

## Chemical and Physical Properties

**Dicloralurea** is a derivative of urea where two hydrogen atoms are substituted with 2,2,2-trichloro-1-hydroxyethyl groups. The presence of multiple chlorine atoms and hydroxyl groups influences its chemical behavior and physical properties. A summary of its known properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Dicloralurea**

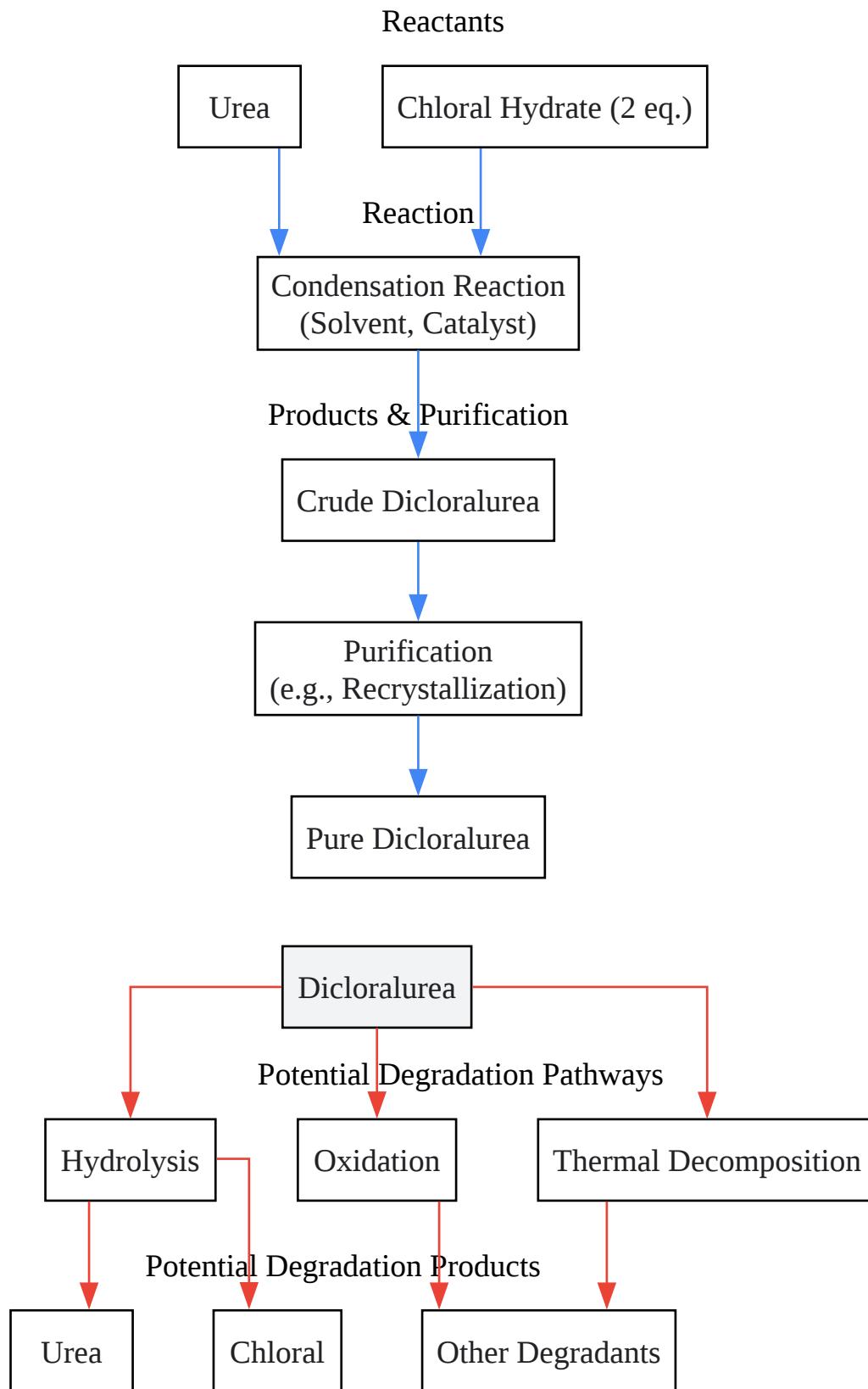
| Property          | Value                    | Source(s)           |
|-------------------|--------------------------|---------------------|
| Molecular Formula | $C_5H_6Cl_6N_2O_3$       | <a href="#">[1]</a> |
| Molecular Weight  | 354.83 g/mol             | <a href="#">[1]</a> |
| CAS Number        | 116-52-9                 | <a href="#">[1]</a> |
| Appearance        | White to off-white solid | Generic observation |
| Melting Point     | Not available            |                     |
| Boiling Point     | Not available            |                     |
| Solubility        | Soluble in DMSO.         |                     |
| pKa               | Not available            |                     |
| LogP              | Not available            |                     |

Note: The lack of specific values for properties like melting point, boiling point, pKa, and LogP in publicly accessible scientific literature highlights the need for further experimental characterization of this compound.

## Synthesis

A definitive, peer-reviewed synthesis protocol for **Dicloralurea** is not readily available in the scientific literature. However, based on its structure, a plausible synthetic route could involve the condensation reaction of urea with chloral hydrate (2,2,2-trichloroacetaldehyde monohydrate). This type of reaction is common for the formation of N-substituted ureas.

A generalized workflow for a potential synthesis is depicted below. It is important to note that this is a theoretical pathway and would require experimental validation to determine optimal reaction conditions, solvents, catalysts, and purification methods.



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## References

- 1. NB-64-03933-50mg | Dicloralurea [116-52-9] Clinisciences [clinisciences.com]
- To cite this document: BenchChem. [Dicloralurea: A Technical Overview of Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670478#chemical-properties-and-stability-of-dicloralurea\]](https://www.benchchem.com/product/b1670478#chemical-properties-and-stability-of-dicloralurea)

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